

Glycidyl-diethylamine CAS number and safety data sheet

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Compound of Interest

Compound Name: Glycidyl-diethylamine

Cat. No.: B1347072

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An In-depth Technical Guide to Glycidyl-diethylamine

CAS Number: 2917-91-1

This technical guide provides a comprehensive overview of **Glycidyl-diethylamine**, a bifunctional molecule containing both a reactive epoxide ring and a tertiary amine. This document is intended for researchers, scientists, and professionals in drug development and related fields, offering detailed information on its chemical properties, safety data, and potential applications.

Chemical and Physical Properties

Glycidyl-diethylamine, also known as N,N-Diethyl-2-oxiranemethanamine, is a versatile chemical intermediate.^[1] Its key physical and chemical properties are summarized below.

Property	Value	Source
CAS Number	2917-91-1	[2]
Molecular Formula	C ₇ H ₁₅ NO	[1]
Molecular Weight	129.20 g/mol	[1][2]
Boiling Point	239.29 °C (estimated)	[1]
Flash Point	41.1 °C	[1]
Appearance	Clear to pale yellow liquid	[1]
Odor	Amine-like	[1]

Safety Data Sheet Summary

Due to the limited availability of a comprehensive, officially harmonized Safety Data Sheet (SDS) for **Glycidyl diethylamine**, the following information is a consolidation of available data. It should be noted that some sources lack detailed GHS classifications and toxicological data. [3]

Hazard Category	Classification	Notes
Acute Toxicity	No data available	Harmful if inhaled or ingested. [1]
Skin Corrosion/Irritation	Potential irritant	May cause skin irritation.[1]
Eye Damage/Irritation	Potential irritant	May cause eye irritation.[1]

First Aid Measures:

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention if symptoms persist.[3]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water.[3]

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[3]

Handling and Storage:

- Handle in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves and safety goggles.
- Store in a tightly closed container in a cool, dry place away from incompatible materials.

Experimental Protocols

While specific experimental protocols for the use of **Glycidyl-diethylamine** in drug development are not readily available in the public domain, its chemical structure suggests its utility as a cross-linking agent or for the functionalization of biomolecules. The epoxide group is susceptible to nucleophilic attack, particularly by amines, leading to the formation of β -amino alcohols.[4][5][6]

Below is a representative protocol for the amine-functionalization of a biomolecule (e.g., a protein) using a glycidyl amine derivative. This protocol is based on the general reactivity of epoxides with amines.

Objective: To covalently conjugate **Glycidyl-diethylamine** to a protein via its primary amine groups (e.g., lysine residues).

Materials:

- Protein solution (e.g., 1-10 mg/mL in a suitable buffer, pH 8-9)
- **Glycidyl-diethylamine**
- Reaction buffer (e.g., 100 mM sodium bicarbonate or sodium borate, pH 8.5)
- Quenching solution (e.g., 1 M Tris-HCl, pH 8.0)

- Purification system (e.g., dialysis, size-exclusion chromatography)

Procedure:

- Protein Preparation: Prepare the protein solution in the reaction buffer. Ensure the buffer does not contain primary amines.
- Reagent Preparation: Prepare a stock solution of **Glycidyl-diethylamine** in an organic solvent miscible with the reaction buffer (e.g., DMSO or DMF).
- Conjugation Reaction: Add a molar excess of the **Glycidyl-diethylamine** stock solution to the protein solution while gently stirring. The optimal molar ratio will need to be determined empirically but can range from 10-fold to 100-fold molar excess of the glycidyl amine to the protein.
- Incubation: Incubate the reaction mixture at room temperature or 37°C for a period ranging from 2 to 24 hours. The reaction progress can be monitored by analytical techniques such as mass spectrometry or SDS-PAGE.
- Quenching: Add the quenching solution to the reaction mixture to consume any unreacted **Glycidyl-diethylamine**.
- Purification: Remove the excess reagent and byproducts by dialysis against a suitable buffer or by using size-exclusion chromatography.
- Characterization: Characterize the resulting conjugate to determine the degree of labeling and confirm the integrity of the protein.

Signaling Pathways and Biological Interactions

Specific signaling pathways directly modulated by **Glycidyl-diethylamine** have not been elucidated in the available literature. However, due to its reactive epoxide group, **Glycidyl-diethylamine** has the potential to interact with various biological macromolecules. The primary mechanism of action in a biological system would likely involve the covalent modification of proteins or other nucleophile-containing biomolecules.

The diagram below illustrates the general chemical reaction pathway of a glycidyl amine with a primary amine on a biomolecule, such as a lysine residue on a protein. This reaction leads to a stable covalent bond, effectively modifying the structure and potentially the function of the biomolecule.

Caption: General reaction of **Glycidyl diethylamine** with a biomolecule.

The following diagram illustrates a logical workflow for utilizing a glycidyl amine in a bioconjugation experiment.

Caption: Experimental workflow for bioconjugation with a glycidyl amine.

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